

5-Phenylpentan-1-ol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenylpentan-1-ol

Cat. No.: B1222846

[Get Quote](#)

An In-depth Review of its Chemical Properties, Synthesis, and Potential Applications for Researchers, Scientists, and Drug Development Professionals

Abstract

5-Phenylpentan-1-ol, a versatile aromatic alcohol, holds significance in various scientific domains, from fragrance chemistry to its potential as a synthon in pharmaceutical drug development. This technical guide provides a comprehensive overview of its fundamental properties, including its Chemical Abstracts Service (CAS) number and International Union of Pure and Applied Chemistry (IUPAC) name. A detailed summary of its physicochemical data is presented in a structured format for clarity. Furthermore, this document outlines established experimental protocols for its synthesis and explores its known applications, providing a valuable resource for researchers and professionals in related fields.

Chemical Identity and Properties

5-Phenylpentan-1-ol is an organic compound characterized by a phenyl group attached to a five-carbon aliphatic chain, terminating in a primary alcohol functional group.

CAS Number: 10521-91-2^[1]^[2]^[3]

IUPAC Name: **5-phenylpentan-1-ol**^[2]^[3]

Physicochemical Properties

A summary of the key physicochemical properties of **5-phenylpentan-1-ol** is provided in the table below. This data is essential for its handling, application in chemical reactions, and for analytical purposes.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₆ O	[1][4]
Molecular Weight	164.24 g/mol	[2]
Appearance	Clear, colorless to pale yellow liquid	[4]
Odor	Floral, rose-like	
Boiling Point	155 °C at 20 mmHg	[2]
Density	0.975 g/mL at 25 °C	[1]
Refractive Index	1.516 at 20 °C	[1]
Solubility	Insoluble in water; soluble in oils and ethanol.	[2]
Flash Point	> 230 °F (> 110 °C)	[1]

Safety and Handling

5-Phenylpentan-1-ol is classified as causing serious eye damage (H318). It is recommended to wear protective gloves, and eye/face protection when handling this chemical. Standard laboratory safety protocols should be followed to avoid direct contact and inhalation.

Experimental Protocols: Synthesis of 5-Phenylpentan-1-ol

The synthesis of **5-phenylpentan-1-ol** can be achieved through various established organic chemistry methodologies. Below are detailed protocols for two common synthetic routes.

Synthesis via Grignard Reaction

This protocol describes the synthesis of **5-phenylpentan-1-ol** starting from 1-bromo-4-phenylbutane and formaldehyde. The Grignard reagent is first prepared from 1-bromo-4-phenylbutane, which then reacts with formaldehyde to yield the target alcohol after acidic workup.

Materials:

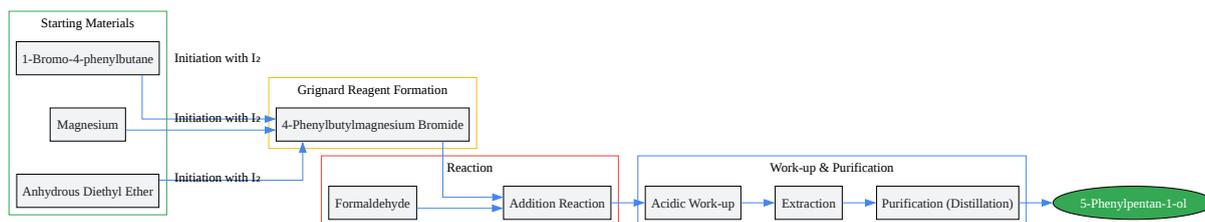
- 1-bromo-4-phenylbutane
- Magnesium turnings
- Anhydrous diethyl ether
- Iodine crystal (as initiator)
- Paraformaldehyde
- Hydrochloric acid (10% aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings (1.2 eq).
 - Add a small crystal of iodine.
 - Under an inert atmosphere (e.g., nitrogen or argon), add a small portion of a solution of 1-bromo-4-phenylbutane (1.0 eq) in anhydrous diethyl ether via the dropping funnel to initiate the reaction.

- Once the reaction begins (indicated by gentle refluxing and disappearance of the iodine color), add the remaining 1-bromo-4-phenylbutane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Formaldehyde:
 - Cool the Grignard reagent solution to 0 °C using an ice bath.
 - In a separate flask, dry paraformaldehyde under vacuum and gently heat to depolymerize it into gaseous formaldehyde. Pass the gaseous formaldehyde through the Grignard solution, or alternatively, add dry paraformaldehyde powder (1.5 eq) portion-wise to the stirred Grignard solution at 0 °C.
 - After the addition, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Work-up and Purification:
 - Cool the reaction mixture to 0 °C and quench by the slow, dropwise addition of 10% aqueous hydrochloric acid until the solution is acidic.
 - Transfer the mixture to a separatory funnel and separate the layers.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - The crude product can be purified by vacuum distillation to yield pure **5-phenylpentan-1-ol**.

Logical Workflow for Grignard Synthesis:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **5-phenylpentan-1-ol** via Grignard reaction.

Synthesis via Reduction of 5-Phenylpentanoic Acid

This method involves the reduction of the carboxylic acid group of 5-phenylpentanoic acid to a primary alcohol using a suitable reducing agent like lithium aluminum hydride (LiAlH_4).

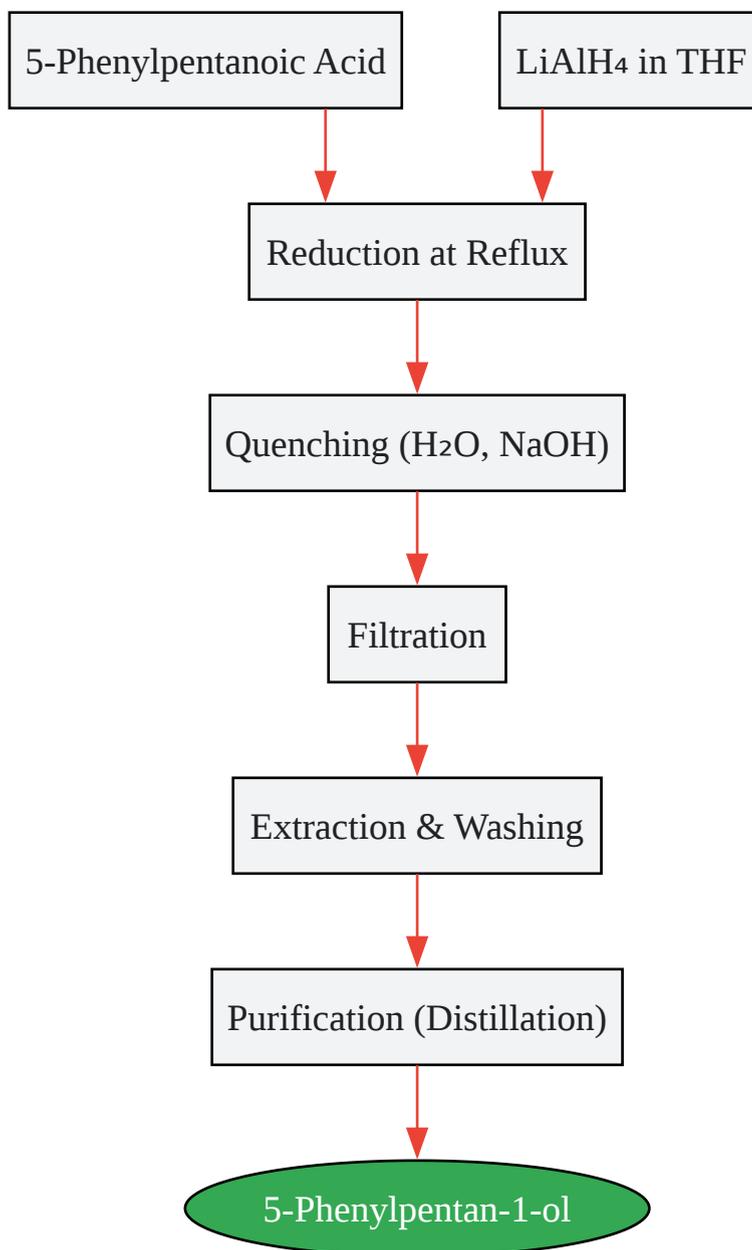
Materials:

- 5-Phenylpentanoic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- Sodium sulfate, anhydrous
- Hydrochloric acid (10% aqueous solution)
- Diethyl ether

Procedure:

- Reaction Setup:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, suspend LiAlH_4 (1.5 eq) in anhydrous THF under an inert atmosphere.
 - Cool the suspension to 0 °C in an ice bath.
- Reduction:
 - Dissolve 5-phenylpentanoic acid (1.0 eq) in anhydrous THF and add it dropwise to the LiAlH_4 suspension via the dropping funnel at a rate that maintains the temperature below 10 °C.
 - After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 4 hours.
- Work-up and Purification:
 - Cool the reaction mixture to 0 °C.
 - Quench the reaction by the sequential and careful dropwise addition of water (x mL), followed by 15% aqueous sodium hydroxide (x mL), and then water again (3x mL), where x is the mass of LiAlH_4 in grams.
 - Stir the resulting granular precipitate for 30 minutes, then filter it off and wash with THF.
 - Combine the filtrate and washings, and remove the solvent under reduced pressure.
 - Dissolve the residue in diethyl ether and wash with 10% hydrochloric acid, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to give the crude product.
 - Purify by vacuum distillation to obtain **5-phenylpentan-1-ol**.

Experimental Workflow for Reduction:



[Click to download full resolution via product page](#)

Caption: Workflow for the reduction of 5-phenylpentanoic acid to **5-phenylpentan-1-ol**.

Applications in Research and Development

5-Phenylpentan-1-ol serves as a valuable building block in organic synthesis and has applications in the fragrance industry.

Intermediate in Organic Synthesis

Due to its bifunctional nature (an alcohol group and a phenyl ring), **5-phenylpentan-1-ol** is a useful intermediate for the synthesis of more complex molecules. It has been used in the preparation of:

- Methoxy and fluorine analogs of N-(piperidinyl)-1-(2,4-dichlorophenyl)-4-methyl-5-(4-pentylphenyl)-1H-pyrazole-3-carboxamide (O-1302).
- 2-[5-(4-iodophenyl)-pentyl]oxirane-2-carboxylic acid ethyl ester.

The alcohol group can be easily converted to other functional groups, such as halides or aldehydes, allowing for a wide range of subsequent chemical transformations.

Fragrance and Flavor Ingredient

5-Phenylpentan-1-ol is used as a fragrance ingredient in perfumes and cosmetics due to its pleasant floral and rose-like odor. It is also listed as a flavoring agent in the food industry.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available data on the specific biological activities of **5-phenylpentan-1-ol** beyond its general use as a fragrance and flavoring agent. No specific interactions with signaling pathways or receptor binding have been reported in the scientific literature. Its structural similarity to other phenylalkanols suggests potential for mild antimicrobial or membrane-disrupting properties, but this remains to be experimentally verified. Further research is required to elucidate any potential pharmacological effects or mechanisms of action.

Conclusion

5-Phenylpentan-1-ol is a well-characterized chemical compound with established physicochemical properties and synthetic routes. Its primary applications lie in its use as a versatile intermediate in organic synthesis and as an ingredient in the fragrance and flavor industries. While its specific biological activities and potential roles in drug development are not yet well-defined, its chemical structure presents opportunities for its incorporation into more complex, biologically active molecules. This guide provides a foundational resource for

researchers and professionals working with this compound, summarizing key data and providing detailed experimental protocols to facilitate its synthesis and application in the laboratory. Further investigation into its pharmacological properties is warranted to fully explore its potential in the life sciences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-PHENYL-1-PENTANOL | 10521-91-2 [chemicalbook.com]
- 2. 5-Phenyl-1-pentanol | C₁₁H₁₆O | CID 61523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzenepentanol [webbook.nist.gov]
- 4. 5-Phenyl-1-pentanol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [5-Phenylpentan-1-ol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222846#5-phenylpentan-1-ol-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com